

# Optimizing the viscosity of Carbomer 980 gels for specific applications

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## Compound of Interest

Compound Name: Carbomer 980

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## Optimizing Carbomer 980 Gel Viscosity: A Technical Support Guide

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides in-depth guidance on optimizing the viscosity of **Carbomer 980** gels for a variety of applications. Whether you are troubleshooting an existing formulation or developing a new one, this resource offers detailed experimental protocols, answers to frequently asked questions, and data-driven insights to help you achieve your desired rheological properties.

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### Frequently Asked Questions (FAQs)

1. What is the optimal pH range for achieving maximum viscosity with **Carbomer 980**?

The viscosity of a **Carbomer 980** gel is highly dependent on pH. Unneutralized, an aqueous dispersion of **Carbomer 980** will have a pH of approximately 3.[1] As a neutralizer is added, the polymer chains begin to uncoil due to electrostatic repulsion between the negatively charged carboxylate groups, leading to a significant increase in viscosity.[1][2] The optimal pH range for achieving maximum viscosity is typically between 6.0 and 7.5.[3][4] Within this range, the acrylic acid polymer is fully neutralized, resulting in the highest degree of polymer chain extension and, consequently, the highest viscosity.[4] While high viscosities can be achieved in a broader pH range of 5.0 to 9.0, exceeding a pH of 10 can lead to a decrease in viscosity.[3][5][6]

## 2. How does the concentration of **Carbomer 980** affect the final viscosity of the gel?

The concentration of **Carbomer 980** is directly proportional to the viscosity of the resulting gel.[7] Higher concentrations of the polymer will result in a more viscous gel. For many applications, a concentration between 0.2% and 1.0% by weight is sufficient to achieve the desired thickening effect.[8] For skincare products, it is often recommended to keep the final concentration below 0.8% to avoid a film-like feeling on the skin.[9]

## 3. What are the most common neutralizers for **Carbomer 980**, and how do they differ?

Common neutralizers include inorganic bases like sodium hydroxide (NaOH) and potassium hydroxide (KOH), and organic amines such as triethanolamine (TEA).[9][10]

- Sodium Hydroxide (NaOH) and Potassium Hydroxide (KOH): These are strong bases that provide rapid and efficient neutralization. They are often used in aqueous systems.[10]
- Triethanolamine (TEA): This is a milder, organic amine that is frequently used in cosmetic and pharmaceutical formulations. It can help to create sparkly clear gels.[11] In hydroalcoholic systems, the choice of neutralizer is critical, as some may not be soluble.[4] For instance, in formulations with a high alcohol content, Triisopropanolamine (TIPA) might be a better choice.[1]

The choice of neutralizer can influence the final properties of the gel, including its clarity and texture.[7]

## 4. Can electrolytes be included in **Carbomer 980** gel formulations?

**Carbomer 980** gels are sensitive to the presence of electrolytes, such as salts.[7] The addition of electrolytes can cause a significant drop in viscosity.[1][7] This is due to the shielding of the negative charges on the polymer backbone, which reduces the electrostatic repulsion and allows the polymer chains to coil up again.[7] Divalent and trivalent cations (e.g.,  $\text{Ca}^{2+}$ ,  $\text{Mg}^{2+}$ ,  $\text{Al}^{3+}$ ) have a more pronounced effect on viscosity reduction than monovalent cations (e.g.,  $\text{Na}^+$ ,  $\text{K}^+$ ).[7] If electrolytes are a necessary component of the formulation, using a salt-tolerant grade of carbomer, such as Carbopol® Ultrez 30, may be beneficial.[1]

5. What is the best way to disperse **Carbomer 980** powder to avoid clumping?

Proper dispersion is crucial to avoid the formation of "fish eyes" or clumps of unhydrated polymer. The powder should be added to the vortex of a rapidly stirred liquid to ensure that each particle is wetted individually.[12] Using a sieve to sprinkle the powder slowly and evenly onto the surface of the liquid is also a highly effective method.[12] To further improve dispersion, you can pre-wet the **Carbomer 980** with a non-aqueous solvent like glycerin or propylene glycol before adding it to the water phase.[6][10]

## Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Low Viscosity	<ul style="list-style-type: none"><li>- Incorrect pH: The pH is outside the optimal range of 6.0-7.5.[3][4]- Presence of Electrolytes: Salts or other ionic ingredients are present in the formulation.[1][7]- Insufficient Polymer Concentration: The amount of Carbomer 980 is too low.- Excessive Shear: High shear mixing after neutralization can permanently break down the polymer network, leading to a loss of viscosity.[12]</li></ul>	<ul style="list-style-type: none"><li>- Adjust the pH to within the 6.0-7.5 range using a suitable neutralizer.- If electrolytes are necessary, consider using a salt-tolerant grade of carbomer.[1] Alternatively, add a chelating agent like EDTA to bind metal ions.[9]- Increase the concentration of Carbomer 980 in increments.- Reduce the shear rate or mixing time after the gel has been neutralized.[1]</li></ul>
Lumps or "Fish Eyes" in the Gel	<ul style="list-style-type: none"><li>- Improper Dispersion: The Carbomer 980 powder was added too quickly or without sufficient agitation, leading to the formation of agglomerates.[12]</li></ul>	<ul style="list-style-type: none"><li>- Ensure the powder is sifted and added slowly to the vortex of a well-agitated liquid.[12]- Pre-wet the Carbomer 980 with a non-aqueous liquid like glycerin or propylene glycol before adding it to water.[6][10]- Allow sufficient time for the polymer to fully hydrate before neutralization. This can take several hours.[13]</li></ul>

Cloudy or Hazy Gel	<ul style="list-style-type: none"><li>- Incomplete Hydration: The Carbomer 980 has not fully hydrated.</li><li>- Air Entrapment: Vigorous mixing can introduce air bubbles that are difficult to remove.<sup>[14]</sup></li><li>- Incompatible Ingredients: Certain ingredients may not be fully soluble or may interact with the carbomer.</li></ul>	<ul style="list-style-type: none"><li>- Allow more time for hydration, stirring occasionally.<sup>[13]</sup></li><li>- Use a slower mixing speed to minimize aeration. If bubbles are present, allow the gel to stand undisturbed for them to dissipate.</li><li>- Review the compatibility of all formulation components with Carbomer 980.</li></ul>
Stringy or "Snotty" Texture	<ul style="list-style-type: none"><li>- Over-neutralization: The pH has been raised too high, causing the gel structure to start breaking down.<sup>[6]</sup></li></ul>	<ul style="list-style-type: none"><li>- Carefully monitor the pH during neutralization and avoid exceeding the optimal range. If the pH is too high, it can sometimes be adjusted back with a small amount of an acidic solution, but this may impact the final viscosity.</li></ul>

## Experimental Protocols

### Protocol 1: Basic Carbomer 980 Gel Preparation and Neutralization

Objective: To prepare a simple aqueous gel and optimize its viscosity through pH adjustment.

Materials:

- **Carbomer 980** powder
- Deionized water
- Neutralizer solution (e.g., 10% w/w Sodium Hydroxide or 10% w/w Triethanolamine)
- Beaker
- Overhead stirrer or magnetic stirrer

- pH meter
- Viscometer

#### Methodology:

- Weigh the required amount of deionized water into a beaker.
- While stirring the water to create a vortex, slowly and evenly sift the **Carbomer 980** powder onto the surface of the water. Avoid dumping the powder in all at once to prevent clumping.
- Continue stirring until the powder is fully dispersed. This may take 30-60 minutes.
- Allow the dispersion to hydrate for at least one hour. For best results, allow it to hydrate overnight. The solution will appear translucent and slightly viscous.
- Begin adding the neutralizer solution dropwise while continuously monitoring the pH of the dispersion with a calibrated pH meter.
- Observe the increase in viscosity as the pH rises.
- Continue adding the neutralizer until the target pH (typically between 6.0 and 7.5) is reached.
- Measure the final viscosity of the gel using a viscometer.

## Protocol 2: Evaluating the Effect of Electrolytes on Viscosity

Objective: To determine the impact of a specific salt on the viscosity of a **Carbomer 980** gel.

#### Materials:

- Pre-prepared **Carbomer 980** gel (from Protocol 1)
- Salt solution of known concentration (e.g., 10% w/w Sodium Chloride)
- Beakers

- Stirrer
- Viscometer

#### Methodology:

- Weigh out several equal aliquots of the pre-prepared **Carbomer 980** gel into separate beakers.
- To each beaker, add a different, precisely measured amount of the salt solution. Ensure one beaker is left as a control with no added salt.
- Gently stir each sample to ensure uniform distribution of the salt. Avoid high shear mixing.
- Allow the samples to equilibrate for at least 30 minutes.
- Measure the viscosity of each sample and the control.
- Record the viscosity as a function of the salt concentration.

## Data Tables

Table 1: Effect of **Carbomer 980** Concentration on Viscosity

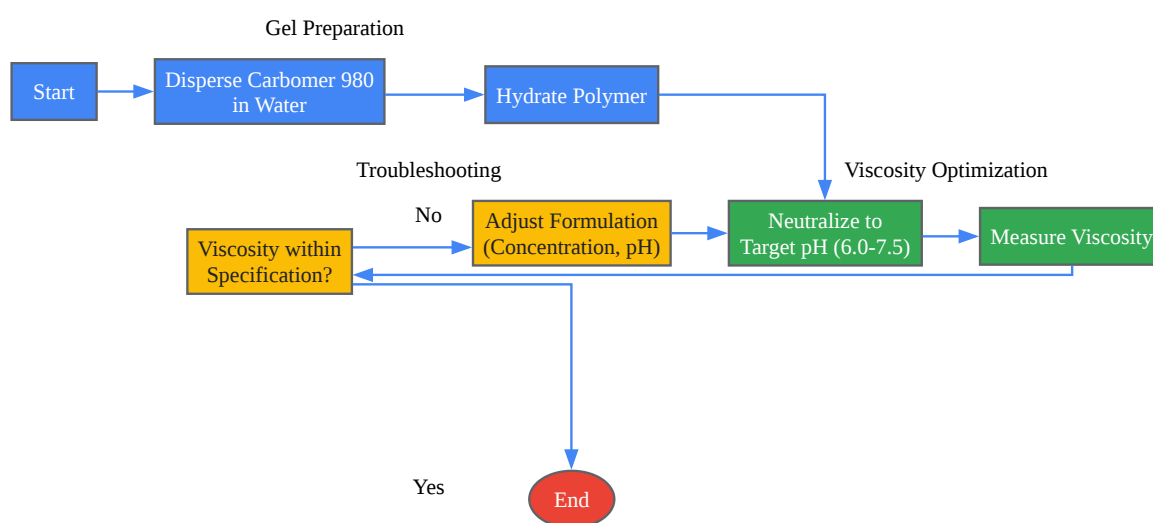
Carbomer 980 Concentration (% w/w)	Typical Viscosity Range (cP) at pH 7.0
0.2	5,000 - 15,000
0.5	40,000 - 60,000
1.0	60,000 - 80,000

Note: These are approximate values and can vary depending on the specific neutralizer used, the shear history of the gel, and the measurement parameters.

Table 2: Influence of Neutralizer on Gel Properties

Neutralizer	Typical Characteristics
Sodium Hydroxide (NaOH)	- High efficiency- Can produce very clear gels- Strong base, requires careful handling
Triethanolamine (TEA)	- Milder base- Often used in cosmetics for its good skin feel- Can produce sparkingly clear gels
Potassium Hydroxide (KOH)	- Similar to NaOH in efficiency- Can be used to formulate "potassium-based" products

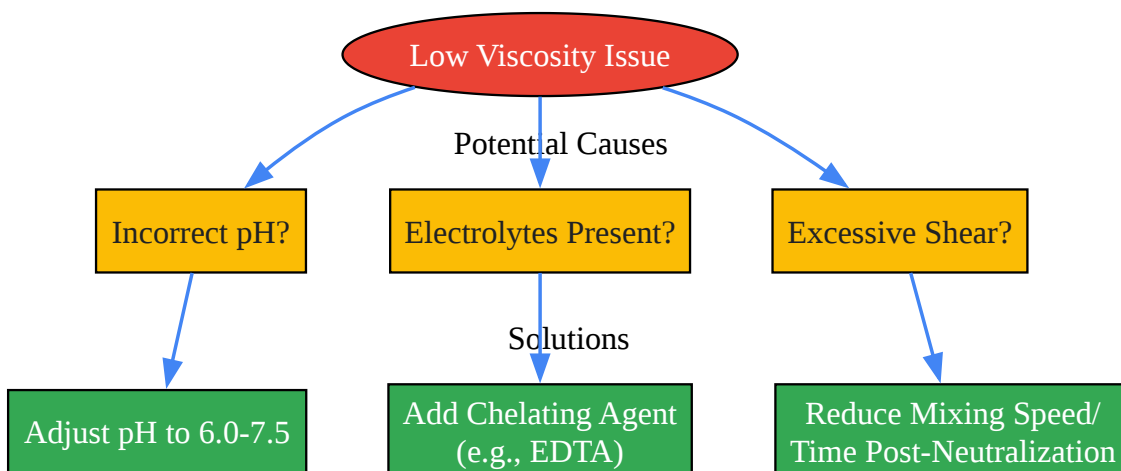
## Visualizations



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Caption: Workflow for **Carbomer 980** Gel Formulation and Viscosity Optimization.





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Caption: Troubleshooting Logic for Low Viscosity in **Carbomer 980** Gels.

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